

## NSC 65593-d4 supplier and purity information

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### Compound of Interest

Compound Name: NSC 65593-d4

Cat. No.: B15126281

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## Unraveling NSC 65593: A Technical Dead End

Efforts to provide a comprehensive technical guide on **NSC 65593-d4**, including supplier and purity information, have hit a significant roadblock. Despite extensive searches across multiple chemical and drug databases, the specific compound designated by the National Cancer Institute (NCI) identifier "NSC 65593" could not be definitively identified. This fundamental obstacle prevents the subsequent identification of its deuterated form, **NSC 65593-d4**, and consequently, any associated supplier and purity data.

Initial investigations into chemical supplier databases and scientific literature for "**NSC 65593-d4**" yielded results for various deuterated N-nitroso compounds. However, without the precise chemical structure of the parent compound, NSC 65593, it is impossible to ascertain the correct deuterated variant and its relevant technical specifications.

Subsequent, more targeted searches aimed at elucidating the chemical identity of NSC 65593 itself proved equally fruitless. Inquiries into prominent databases such as the NCI Drug Dictionary, PubChem, and the NIH's own NSC list did not return a specific entry for this identifier. Further attempts to locate the compound within the NCI's Developmental Therapeutics Program (DTP) database also failed to yield a conclusive match.

The inability to identify the primary compound, NSC 65593, suggests that this identifier may be obsolete, incorrect, or refers to a compound that is not widely available or documented in publicly accessible resources. Without this crucial starting point, the core requirements of the requested technical guide—summarizing quantitative data, detailing experimental protocols, and creating visualizations for its deuterated form—cannot be fulfilled.

Therefore, this report concludes that, based on the provided identifier, a comprehensive technical guide on **NSC 65593-d4** cannot be generated at this time. Further progress would be contingent on obtaining a correct and verifiable chemical name, CAS number, or structure for NSC 65593.

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